

# Application Notes and Protocols for Akt-IN-17 in Mouse Models

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## Compound of Interest

Compound Name: Akt-IN-17  
Cat. No.: B15577692

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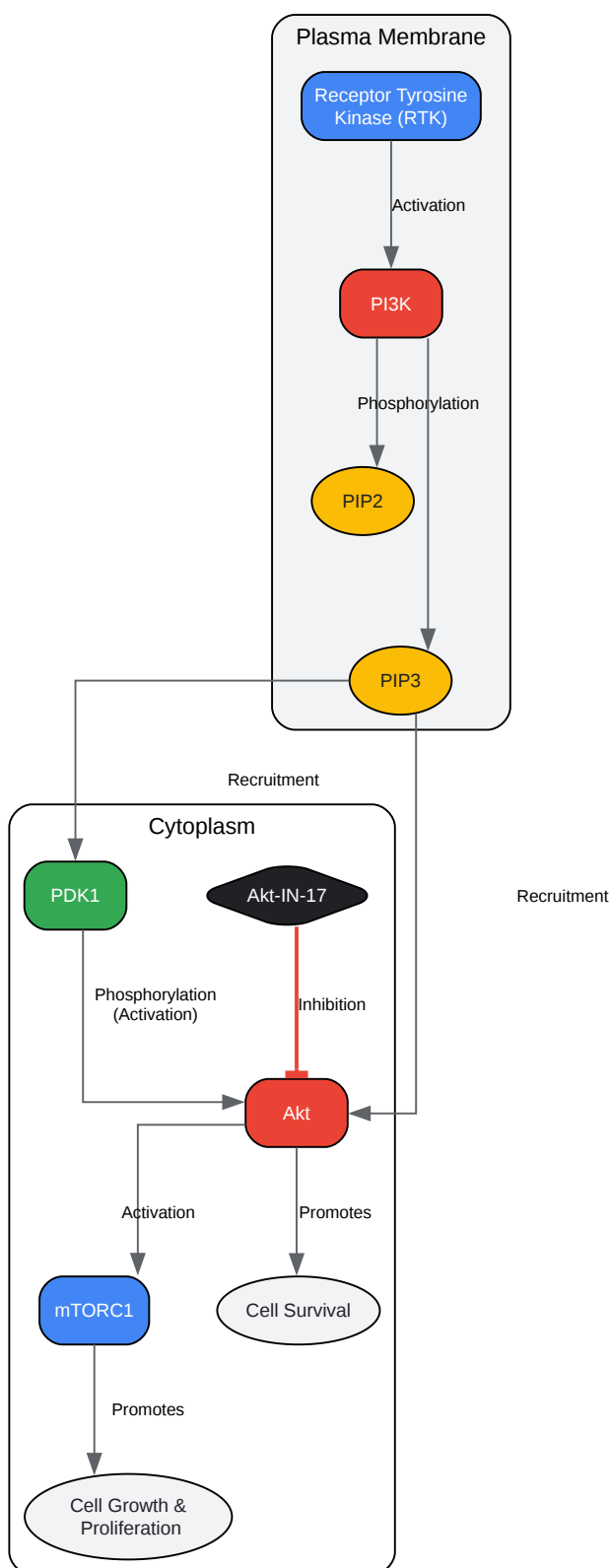
For Researchers, Scientists, and Drug Development Professionals

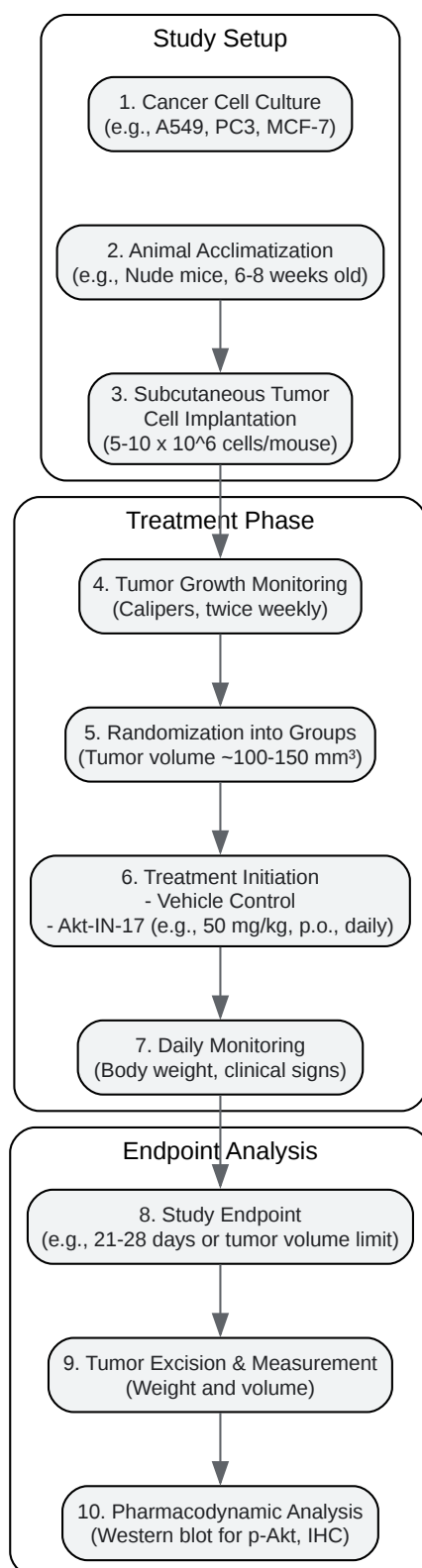
These application notes provide a comprehensive guide for the utilization of **Akt-IN-17**, a potent Akt inhibitor, in preclinical mouse models. This document outlines the underlying signaling pathway, recommended dosage and administration protocols, and detailed methodologies for in vivo studies, particularly in the context of cancer research.

## Mechanism of Action: The PI3K/Akt Signaling Pathway

Akt (also known as Protein Kinase B) is a serine/threonine kinase that plays a pivotal role in the PI3K/Akt/mTOR signaling cascade. This pathway is crucial for regulating cell growth, proliferation, survival, and metabolism. In many cancers, this pathway is constitutively activated, promoting tumor progression and resistance to therapy. **Akt-IN-17** is a small molecule inhibitor that targets the activity of Akt, thereby impeding these oncogenic processes.

Below is a diagram illustrating the PI3K/Akt signaling pathway and the point of inhibition by **Akt-IN-17**.





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